

Benchmarking the purity of commercially available 1,3,5-Tricaffeoylquinic acid standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Tricaffeoylquinic acid

Cat. No.: B15567342

[Get Quote](#)

A Comparative Purity Benchmark of Commercial 1,3,5-Tricaffeoylquinic Acid Standards

For researchers, scientists, and drug development professionals, the purity of analytical standards is paramount for accurate and reproducible results. This guide provides a comparative overview of commercially available **1,3,5-tricaffeoylquinic acid** standards, detailing their stated purity levels and the analytical methodologies for verification.

Data Presentation: Purity of Commercial Standards

The following table summarizes the purity information for **1,3,5-tricaffeoylquinic acid** as provided by various suppliers. This data is based on publicly available Certificates of Analysis and product descriptions.

Supplier	Product/Catalog Number	Stated Purity	Analysis Method(s)
BioCrick	BCN0861	>98%	HPLC[1]
Biopurify	BP1724	95%~99%	HPLC-DAD or/and HPLC-ELSD, Mass, NMR[2]
ChemicalBook	N/A	≥98% (HPLC)	HPLC[3]

Note: The purity values presented are as stated by the suppliers and may vary between batches. It is recommended to independently verify the purity of any standard before use in critical applications.

Experimental Protocols: Purity Determination by High-Performance Liquid Chromatography (HPLC)

A robust HPLC method is essential for the accurate determination of the purity of **1,3,5-tricaffeoylquinic acid** and for the identification of potential impurities, such as other caffeoylquinic acid isomers. The following protocol is a generalized method based on established analytical procedures for caffeoylquinic acids.[\[4\]](#)[\[5\]](#)

1. Sample and Standard Preparation:

- **Standard Stock Solution:** Accurately weigh and dissolve the **1,3,5-tricaffeoylquinic acid** standard in a suitable solvent (e.g., methanol or ethanol) to prepare a stock solution of known concentration (e.g., 1 mg/mL).[\[6\]](#)
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).[\[6\]](#)
- **Sample Solution:** Prepare the commercial standard to be tested at a concentration that falls within the range of the calibration curve.
- **Storage:** To prevent degradation, store all solutions containing **1,3,5-tricaffeoylquinic acid** at -20°C in light-protecting containers.[\[7\]](#) Allow solutions to come to room temperature in the dark before analysis.[\[7\]](#)

2. HPLC-DAD System and Conditions:

- **Column:** A reversed-phase C18 column is commonly used (e.g., 250 mm x 4.6 mm, 5 µm particle size). Fused-core columns (e.g., Ascentis Express RP-Amide, 100 x 2.1 mm, 2.7 µm) can offer faster analysis times.[\[5\]](#)
- **Mobile Phase:** A gradient elution is typically employed.

- Mobile Phase A: 0.1% Formic acid in water.[7]
- Mobile Phase B: Acetonitrile or Methanol with 0.1% Formic acid.[7]
- Gradient Program: A typical gradient might be:
 - 0-30 min: 10-40% B
 - 30-35 min: 40-80% B
 - 35-40 min: 80% B (wash)
 - 40-45 min: 80-10% B (return to initial conditions)
 - 45-50 min: 10% B (equilibration)
 - This gradient should be optimized based on the specific column and system.
- Flow Rate: 0.8 - 1.0 mL/min.
- Column Temperature: 30-40°C.[5][7]
- Detection: Diode Array Detector (DAD) set at 325 nm.[4][5]
- Injection Volume: 10 µL.[4]

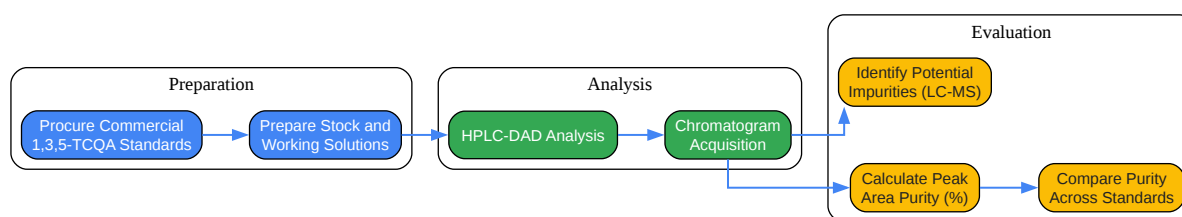
3. Data Analysis:

- Purity Calculation: The purity of the **1,3,5-tricaffeoylquinic acid** standard is determined by calculating the peak area percentage of the main peak relative to the total peak area of all detected components in the chromatogram.
 - $\text{Purity (\%)} = (\text{Area of 1,3,5-TCQA peak} / \text{Total area of all peaks}) \times 100$
- Impurity Identification: Potential impurities can include other dicaffeoylquinic and tricaffeoylquinic acid isomers.[8][9] Mass spectrometry (LC-MS) can be coupled with HPLC for the definitive identification of these related substances.[7]

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for benchmarking the purity of **1,3,5-tricaffeoylquinic acid** standards.

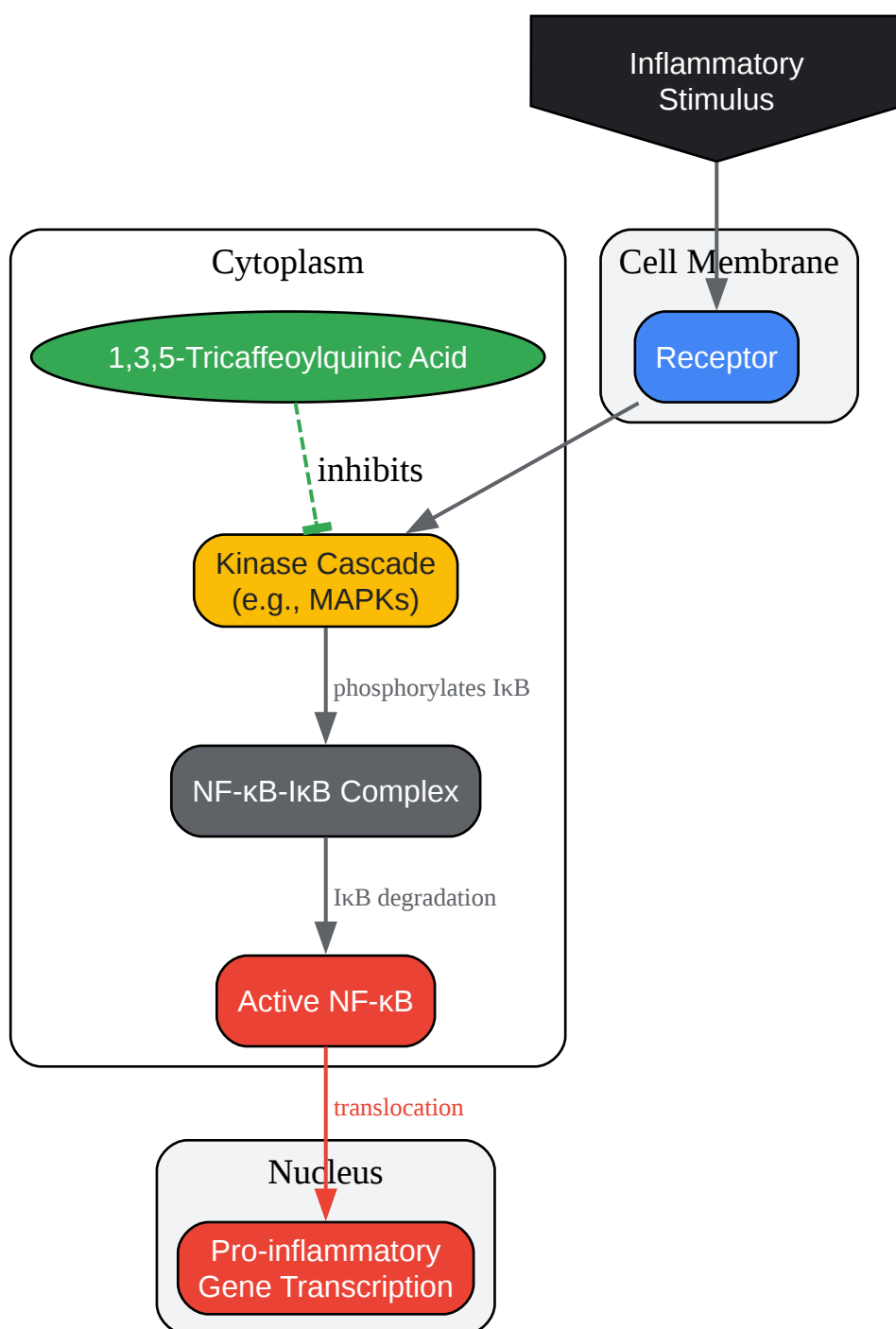


[Click to download full resolution via product page](#)

Caption: Experimental workflow for purity analysis of 1,3,5-TCQA standards.

Hypothetical Signaling Pathway

1,3,5-Tricaffeoylquinic acid has been investigated for various biological activities, including potential anti-inflammatory and antioxidant effects. The diagram below illustrates a hypothetical signaling pathway where it might exert its action by inhibiting a pro-inflammatory cascade.



[Click to download full resolution via product page](#)

Caption: Hypothetical inhibition of a pro-inflammatory signaling pathway by 1,3,5-TCQA.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biocrick.com [biocrick.com]
- 2. CAS 1073897-80-9 | 1,3,5-Tricaffeoylquinic acid [phytopurify.com]
- 3. 1,3,5-Tricaffeoylquinic acid | 1073897-80-9 [chemicalbook.com]
- 4. Quantification of Caffeoylquinic Acids in Coffee Brews by HPLC-DAD - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A validated UHPLC method for the determination of caffeoylquinic and di-caffeoylquinic acids in green coffee extracts using an RP-Amide fused-core column - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Quantification of Caffeoylquinic Acids and Triterpenes as Targeted Bioactive Compounds of Centella asiatica in Extracts and Formulations by Liquid Chromatography Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Benchmarking the purity of commercially available 1,3,5-Tricaffeoylquinic acid standards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567342#benchmarking-the-purity-of-commercially-available-1-3-5-tricaffeoylquinic-acid-standards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com